

# A Technical Guide to the Base Metal Requirements of ASTM A924

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## Compound of Interest

Compound Name: A924

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This in-depth technical guide explores the core requirements for the base metal of steel sheet, metallic-coated by the hot-dip process, as specified by ASTM **A924**. This standard serves as a general specification, referencing several individual product standards for detailed chemical and mechanical property requirements. Understanding these foundational properties is crucial for ensuring the quality, performance, and consistency of the final coated product in various applications, from construction to automotive parts.

## Base Metal Chemical Composition

The chemical composition of the base metal is a critical determinant of its mechanical properties, formability, and suitability for the hot-dip coating process. ASTM **A924** refers to specific product specifications for the exact chemical requirements of different steel designations. A consolidated summary of these requirements for common steel types is presented below.

Table 1: Chemical Composition of Base Metal for Various Steel Designations

Steel Designation	% Carbon (max)	% Manganese (max)	% Phosphorus (max)	% Sulfur (max)	Other Elements
Commercial					
Steel (CS)	0.10	0.60	0.030	0.035	-
Type A					
Commercial					
Steel (CS)	0.02 to 0.15	0.60	0.030	0.035	-
Type B					
Commercial					
Steel (CS)	0.08	0.60	0.10	0.035	-
Type C					
Forming Steel (FS)	0.02 to 0.10	0.50	0.020	0.030	-
Deep					
Drawing Steel (DDS)	0.06	0.50	0.020	0.025	AI 0.01 min
Extra Deep					
Drawing Steel (EDDS)	0.02	0.40	0.020	0.020	AI 0.01 min
Structural					
Steel (SS)	0.20	-	0.04	0.04	-
Grade 33[1]					
Structural					
Steel (SS)	0.20	-	0.10	0.04	-
Grade 37[2]					
Structural					
Steel (SS)	0.25	-	0.10	0.04	-
Grade 40[3]					
Structural					
Steel (SS)	0.25	-	0.20	0.04	-
Grade 50[4]					

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Structural					
Steel (SS)	0.20	-	0.04	0.04	-
Grade 80	[5]				

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Note: This table is a summary based on data from various ASTM product specifications referenced by ASTM **A924**, such as ASTM A653 and ASTM A792. For specific applications, always refer to the latest version of the relevant standard.

## Base Metal Mechanical Properties

The mechanical properties of the base steel dictate its ability to be formed into the desired shape without failure and to withstand service loads. These properties are determined through tension testing.[6]

Table 2: Typical Mechanical Properties of Base Metal for Various Steel Designations

Steel Designation	Yield Strength, min, ksi [MPa]	Tensile Strength, min, ksi [MPa]	Elongation in 2 in. [50 mm], min, %
Commercial Steel (CS) Type A	30[7]	45[8]	20
Commercial Steel (CS) Type B	35[9]	52	18
Commercial Steel (CS) Type C	30[7]	55	15
Forming Steel (FS)	-	-	-
Deep Drawing Steel (DDS)	-	-	-
Extra Deep Drawing Steel (EDDS)	-	-	-
Structural Steel (SS) Grade 33[1]	33[1]	45[8]	20
Structural Steel (SS) Grade 37[2]	37[2]	52	18
Structural Steel (SS) Grade 40[3]	40[3]	55	16
Structural Steel (SS) Grade 50[4]	50[4]	65	12
Structural Steel (SS) Grade 80[5]	80[5]	82	-

Note: For some steel designations, particularly those designed for high formability (FS, DDS, EDDS), specific mechanical properties are not mandated as the forming characteristics are the primary requirement. The values presented are typical and may vary based on the specific product specification.

## Experimental Protocols

## Chemical Analysis

The determination of the chemical composition of the base metal is performed by the manufacturer on a heat analysis basis.

**Methodology:** While ASTM **A924** allows for the use of any suitable method for determining chemical composition, in cases of dispute, the referee test methods outlined in ASTM A751 are to be used. These methods typically involve spectrochemical analysis techniques. Product analysis, which may be performed by the purchaser on the finished product, requires samples to be taken from areas stripped of their metallic coating.

## Tension Testing

The mechanical properties of the base metal are determined by tension tests.[\[6\]](#)

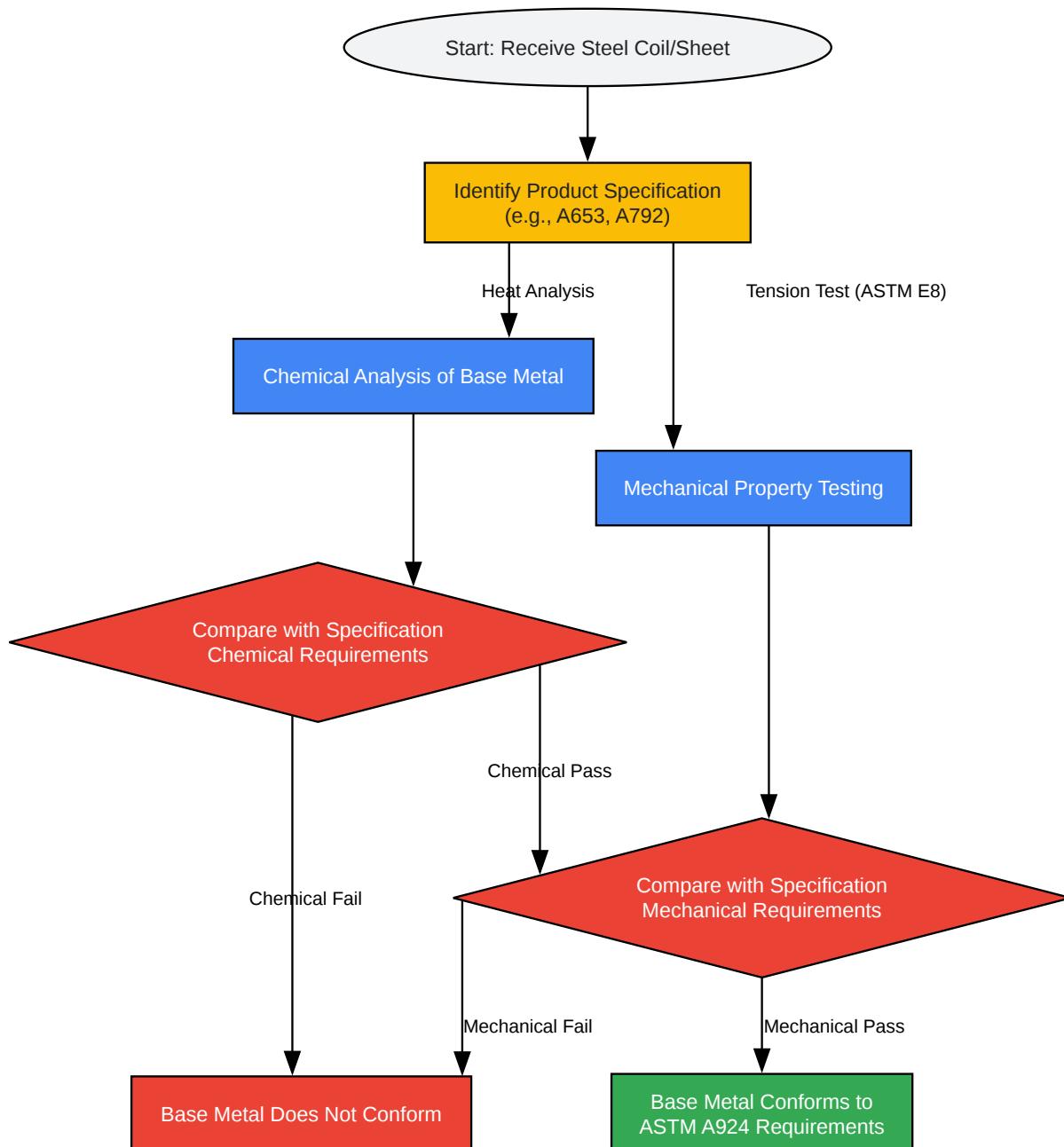
**Methodology:** Tension tests are conducted in accordance with ASTM E8/E8M, Standard Test Methods for Tension Testing of Metallic Materials.

- **Specimen Preparation:** Test specimens are prepared from the finished metallic-coated product. The dimensions of the test specimens, particularly for sheet materials, are specified in ASTM E8.
- **Base Metal Thickness Determination:** A crucial step is the accurate measurement of the base metal thickness, as the total thickness includes the coating. ASTM **A924** specifies that the base metal thickness can be determined by either stripping the coating from the ends of the tension test specimen before testing or by calculating the coating thickness from the coating weight test and subtracting it from the total measured thickness. In case of a dispute, the stripping method is the referee method.
- **Test Procedure:** The prepared specimen is mounted in a tension testing machine and subjected to a uniaxial tensile force until fracture. During the test, the applied load and the elongation of the specimen are continuously monitored.
- **Data Analysis:** From the load-elongation curve, the following properties are determined:
  - **Yield Strength:** The stress at which the material exhibits a specified limiting deviation from the proportionality of stress to strain.

- Tensile Strength: The maximum stress that a material can withstand while being stretched or pulled before necking.
- Elongation: The percentage of increase in length of the specimen after fracture.

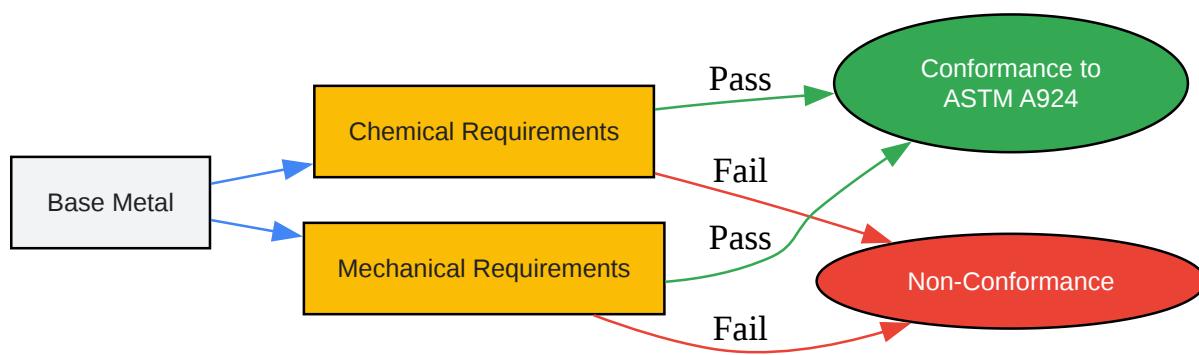
## Visualizations

### Logical Workflow for Base Metal Requirement Verification

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Caption: Workflow for verifying ASTM A924 base metal requirements.

## Signaling Pathway for Material Conformance

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Caption: Signaling pathway for determining material conformance.

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